

A Comprehensive Technical Guide to the Chemical Properties of Cerium(IV) Sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium(IV) sulfate

Cat. No.: B088247

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: **Cerium(IV) sulfate**, $\text{Ce}(\text{SO}_4)_2$, is a powerful oxidizing agent with significant applications across analytical chemistry, organic synthesis, and materials science. This document provides an in-depth exploration of its core chemical and physical properties, redox behavior, and practical applications. It includes detailed experimental protocols for its use in redox titrimetry and as a catalyst in organic reactions. Quantitative data are presented in structured tables for clarity, and key processes are visualized using logical diagrams to facilitate a deeper understanding of its function and utility in a research and development context.

Core Physical and Chemical Properties

Cerium(IV) sulfate is an inorganic compound that typically exists as an anhydrous salt or in several hydrated forms.^[1] The anhydrous form is a yellow solid, while the hydrates, such as the common tetrahydrate, appear as yellow-orange crystals.^{[1][2]} It is known for its strong oxidizing nature, particularly in acidic solutions.^{[3][4]}

General and Physical Properties

The fundamental properties of anhydrous and tetrahydrate forms of **cerium(IV) sulfate** are summarized below. The compound is thermally stable to a point, with the anhydrous form decomposing above 350 °C.^{[1][3]} The tetrahydrate loses its water of crystallization when heated to 180-200 °C.^{[1][3]}

Property	Anhydrous Cerium(IV) Sulfate	Cerium(IV) Sulfate Tetrahydrate	References
Chemical Formula	$\text{Ce}(\text{SO}_4)_2$	$\text{Ce}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$	[1][3]
Molar Mass	332.24 g/mol	404.30 g/mol	[1][5]
Appearance	Yellow solid	Yellow-orange crystals	[1][2]
Density	3.01 g/cm ³ (at 25 °C)	3.91 g/cm ³	[1][2][6]
Melting Point	350 °C (decomposes)	200 °C (loses water)	[1][5][7]
Magnetic Susceptibility	+37.0·10 ⁻⁶ cm ³ /mol	-	[1]
Crystal Structure	Orthorhombic	-	[1]

Solubility

Cerium(IV) sulfate is moderately soluble in water and readily soluble in dilute acids like sulfuric acid.[1][7] In neutral or large amounts of water, it is prone to hydrolysis, which causes its solutions to slowly decompose and deposit light yellow cerium(IV) oxide (CeO_2).[1][7] This hydrolysis is due to the highly-charged Ce^{4+} ion.[7] It is insoluble in solvents like glacial acetic acid and 96% ethanol.[1]

Temperature	Solubility in Water (g/100 mL)	References
0 °C	21.4	[1]
20 °C	9.84	[1]
60 °C	3.87	[1]

Redox Chemistry

The utility of **cerium(IV) sulfate** stems almost entirely from the redox couple of the cerium ions. The Ce^{4+} ion is a potent oxidizing agent, readily accepting an electron to form the more stable, colorless Ce^{3+} ion.[1][7]

Redox Reaction: $\text{Ce}^{4+} + \text{e}^- \rightarrow \text{Ce}^{3+}$

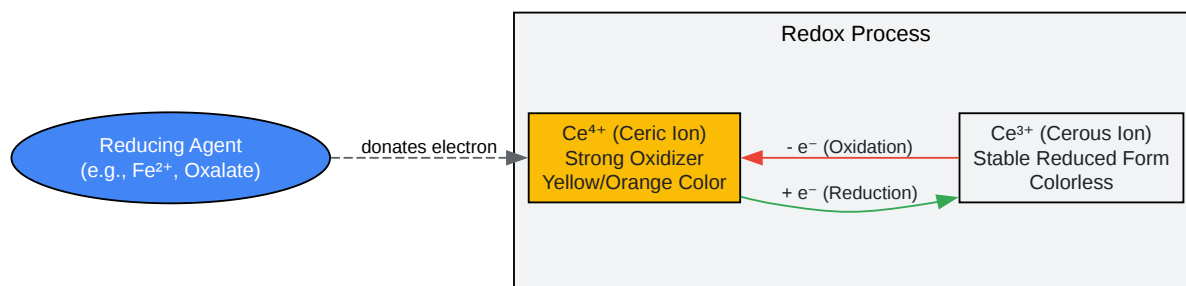
This transition from the strong yellow color of Ce^{4+} solutions to the colorless Ce^{3+} is a key feature, often serving as a self-indicator in titrations.[3][7]

Redox Potential

The standard redox potential of the $\text{Ce}^{4+}/\text{Ce}^{3+}$ couple is highly dependent on the nature and concentration of the acidic medium, a consequence of the varying complexation of the cerium ions by anions in the solution.[8][9][10] In sulfuric acid, the potential decreases as the acid concentration increases.[9] The related compound, ammonium **cerium(IV) sulfate**, has a reduction potential of approximately +1.44 V.[11]

Condition	Standard Rate Constant (k_0) (cm/s)	Charge Transfer Coefficient (α)	References
$\text{Ce}^{3+}/\text{Ce}^{4+}$ in Sulfuric Acid	1.43×10^{-4} (at 298 K)	0.23	[8][10]

The low value of the charge transfer coefficient ($\alpha < 0.3$) indicates the asymmetric nature of the cerium redox reaction.[10]



[Click to download full resolution via product page](#)

Caption: The $\text{Ce}^{4+}/\text{Ce}^{3+}$ redox equilibrium.

Experimental Protocols

Cerium(IV) sulfate is a cornerstone reagent in various laboratory procedures. Below are detailed protocols for its preparation, standardization, and application.

Protocol: Preparation of Cerium(IV) Sulfate Solution (0.1 N)

This protocol describes the synthesis of the salt and preparation of a standard solution for analytical use. The historical method involves the direct reaction of cerium(IV) oxide with concentrated sulfuric acid.[\[1\]](#)[\[2\]](#)

Methodology:

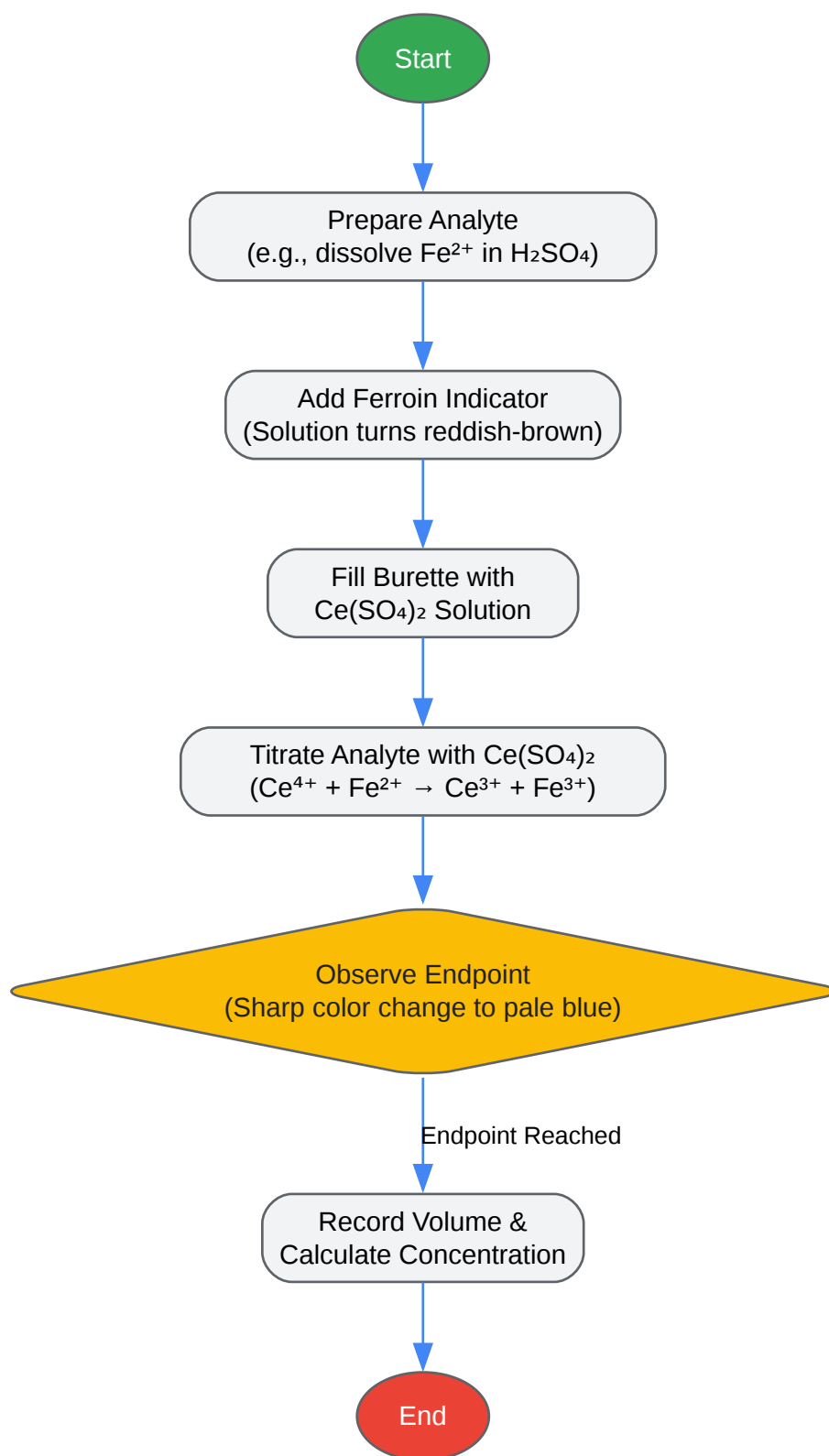
- **Reaction Setup:** In a chemical fume hood, carefully add 21 g of cerium(IV) oxide (CeO_2) to 100 mL of concentrated sulfuric acid in a 500 mL heat-resistant beaker.
- **Heating:** Heat the mixture gently while stirring until the oxide dissolves completely. The solution will be a deep yellow-orange.
- **Cooling & Dilution:** Allow the solution to cool to room temperature. In a separate 1 L beaker, place 500 mL of deionized water and cool it in an ice bath. Slowly and with constant stirring, pour the cerium sulfate-sulfuric acid concentrate into the cold water.
- **Final Volume:** Once the solution has returned to room temperature, transfer it to a 1 L volumetric flask and dilute to the mark with deionized water.
- **Storage:** Store the solution in a tightly sealed, light-resistant bottle. Solutions prepared in sulfuric acid are stable and suitable for analytical purposes.[\[3\]](#)

Protocol: Redox Titration of Ferrous Ammonium Sulfate (FAS)

Cerimetric titration is a common analytical technique used to determine the concentration of reducing agents.[\[1\]](#)[\[12\]](#)[\[13\]](#) This workflow outlines the titration of an iron(II) sample.

Methodology:

- Analyte Preparation: Accurately weigh approximately 1 g of Ferrous Ammonium Sulfate (Mohr's salt) and dissolve it in 100 mL of 2 M sulfuric acid in a 250 mL conical flask.
- Indicator Addition: Add 2-3 drops of ferroin indicator to the analyte solution. The solution will turn a reddish-brown color.
- Titration Setup: Fill a clean, rinsed burette with the standardized 0.1 N **cerium(IV) sulfate** solution and record the initial volume.
- Titration: Titrate the FAS solution with the **cerium(IV) sulfate** solution. The Ce^{4+} will oxidize the Fe^{2+} to Fe^{3+} .
- Endpoint Determination: The endpoint is reached when the solution color sharply changes from reddish-brown to a pale blue. Record the final volume of the titrant.
- Calculation: Calculate the concentration of the analyte using the stoichiometry of the reaction (1:1 mole ratio) and the volume of titrant used.



[Click to download full resolution via product page](#)

Caption: Workflow for a cerimetric redox titration.

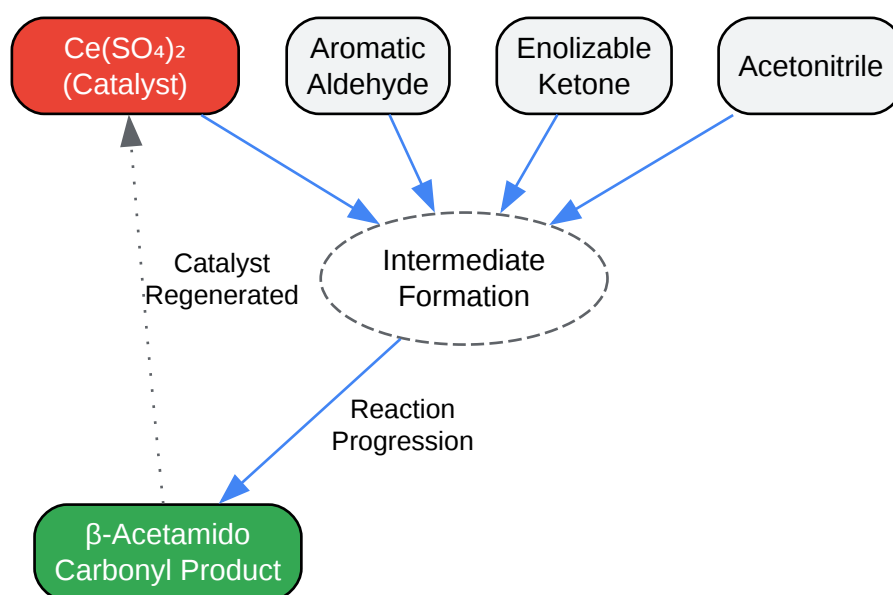
Protocol: Catalyzed Synthesis of β -Acetamidocarbonyl Compounds

Cerium(IV) sulfate can act as an efficient catalyst in multi-component organic reactions.^{[3][14]}

This protocol is based on its use in a one-pot synthesis.

Methodology:

- **Reactant Mixture:** In a round-bottom flask, combine an aromatic aldehyde (1 mmol), an enolizable ketone (e.g., acetone, 1.2 mmol), and acetonitrile (3 mL).
- **Catalyst Addition:** Add a catalytic amount of **cerium(IV) sulfate** (10 mol%).
- **Reaction:** Stir the mixture at reflux for the time specified by the specific reaction (typically a few hours). Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Pour the mixture into ice-cold water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography or recrystallization to obtain the pure β -acetamidocarbonyl compound.



[Click to download full resolution via product page](#)

Caption: **Cerium(IV) sulfate** as a catalyst.

Safety and Handling

Cerium(IV) sulfate is a strong oxidizer and corrosive material. It can cause severe skin and eye burns and is harmful if inhaled or ingested.[15][16]

- Handling: Always handle in a well-ventilated area or a chemical fume hood.[15] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6] Avoid creating dust.[17]
- Storage: Store in a cool, dry place in a tightly closed container, away from combustible materials, reducing agents, and moisture.[15][17] It is hygroscopic.[17]
- Hazards: As a strong oxidizer, contact with combustible materials may cause fire.[15][18] Decomposition can produce toxic sulfur oxide fumes.[16][18] It is also very toxic to aquatic life with long-lasting effects.[5][16]

Conclusion

Cerium(IV) sulfate is a versatile and powerful chemical reagent defined by its strong oxidizing properties. Its distinct color change upon reduction, coupled with its stability in acidic solutions, makes it an invaluable tool in analytical chemistry for volumetric analysis. Furthermore, its catalytic activity opens avenues for efficient organic synthesis. A thorough understanding of its properties, handling requirements, and reaction mechanisms is crucial for its safe and effective application in scientific research and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cerium(IV) sulfate - Wikipedia [en.wikipedia.org]
- 2. CERIC SULFATE | 13590-82-4 [chemicalbook.com]
- 3. grokipedia.com [grokipedia.com]
- 4. News - Exploring Ceric Sulfate: Properties, Uses and Scientific Mysteries [wnxrematerial.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. chembk.com [chembk.com]
- 7. Cerium(IV)_sulfate [chemeurope.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. Unveiling the Cerium(III)/(IV) Structures and Charge-Transfer Mechanism in Sulfuric Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Ammonium cerium(IV) sulfate - Wikipedia [en.wikipedia.org]
- 12. Application of Cerium (IV) as an Oxidimetric Agent for the Determination of Ethionamide in Pharmaceutical Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 13. m.youtube.com [m.youtube.com]
- 14. researchgate.net [researchgate.net]
- 15. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 16. fishersci.com [fishersci.com]
- 17. carlroth.com:443 [carlroth.com:443]
- 18. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Properties of Cerium(IV) Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088247#what-are-the-chemical-properties-of-cerium-iv-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com